

An In-Depth Technical Guide to the Safety and Handling of 1-Phenylcyclobutanecarbaldehyde

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Compound of Interest

Compound Name: 1-phenylcyclobutanecarbaldehyde

Cat. No.: B075188

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-phenylcyclobutanecarbaldehyde**, a key intermediate in various chemical syntheses. The following sections detail its hazard classifications, physical and chemical properties, safe handling procedures, and emergency protocols. This document is intended to supplement, not replace, institutional safety protocols and Safety Data Sheets (SDS).

Hazard Identification and Classification

1-Phenylcyclobutanecarbaldehyde is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards to ensure safe handling.

GHS Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Irritation (Category 2): Causes skin irritation.
- Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.

GHS Pictograms:

 alt text

Signal Word:Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.

- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-phenylcyclobutanecarbaldehyde** is provided in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₂ O
Molecular Weight	160.21 g/mol
Appearance	Not specified, likely a liquid or low-melting solid
Boiling Point	95-97 °C
Density	1.142 g/cm ³ (predicted)
Solubility	Information not readily available. Likely soluble in organic solvents.
Vapor Pressure	No data available
Flash Point	No data available

Toxicological Data

Specific quantitative toxicological data, such as LD50 and LC50 values for **1-phenylcyclobutanecarbaldehyde**, are not readily available in published literature. For informational purposes, data for structurally related compounds are provided below.

Disclaimer: The following data is for benzaldehyde and cyclobutanecarbaldehyde and should NOT be used as a substitute for the toxicological data of **1-phenylcyclobutanecarbaldehyde**. These values are for reference only and may not accurately reflect the toxicity of the target compound.

Compound	Route	Species	LD50/LC50 Value
Benzaldehyde	Oral	Rat	1300 mg/kg
Dermal	Rabbit	>1250 mg/kg	
Cyclobutanecarbaldehyde	Oral	Not specified	Harmful if swallowed (GHS Category 4)

First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- **Ingestion:** If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **1-phenylcyclobutanecarbaldehyde** to minimize exposure.

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.

- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile, neoprene), a lab coat, and other protective clothing as necessary to prevent skin contact.
- **Respiratory Protection:** Use a properly fitted, air-purifying or air-fed respirator complying with an approved standard if a risk assessment indicates this is necessary. Respirator selection must be based on known or anticipated exposure levels, the hazards of the product, and the safe working limits of the selected respirator.

Handling, Storage, and Disposal

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid breathing vapor or mist.
- Wash thoroughly after handling.
- Keep container tightly closed when not in use.

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.
- Keep containers tightly closed.
- Store locked up.

Disposal:

- Dispose of waste and residues in accordance with local authority requirements.
- Do not allow to enter drains, sewers, or watercourses.

Reactivity and Stability

Chemical Stability: Stable under recommended storage conditions.

Reactivity Hazards: As an aldehyde, **1-phenylcyclobutanecarbaldehyde** may exhibit the following reactivity:

- Oxidizing Agents: Aldehydes are readily oxidized to carboxylic acids and can react vigorously with strong oxidizing agents.[1][2]
- Reducing Agents: Can be reduced to the corresponding alcohol by reducing agents such as sodium borohydride or lithium aluminum hydride.[3]
- Acids and Bases: Strong acids and bases can catalyze polymerization or other reactions.[4] Aromatic aldehydes can undergo the Cannizzaro reaction in the presence of a strong base if they lack an alpha-hydrogen.[3]
- Polymerization: Aldehydes can undergo self-condensation or polymerization, which can be exothermic and is often catalyzed by acids or bases.[4]
- Thermal Decomposition: When heated to decomposition, it may emit toxic fumes of carbon monoxide and other irritating and toxic gases. The thermal decomposition of aromatic aldehydes can be complex.[4][5]

Incompatible Materials:

- Strong oxidizing agents
- Strong reducing agents
- Strong acids
- Strong bases

Experimental Protocols: General Overview of Irritation Studies

While specific experimental data for **1-phenylcyclobutanecarbaldehyde** is not available, the following provides a general overview of the methodologies used to assess skin and eye irritation based on OECD guidelines.

Skin Irritation Testing (based on OECD Guideline 404 & 439):

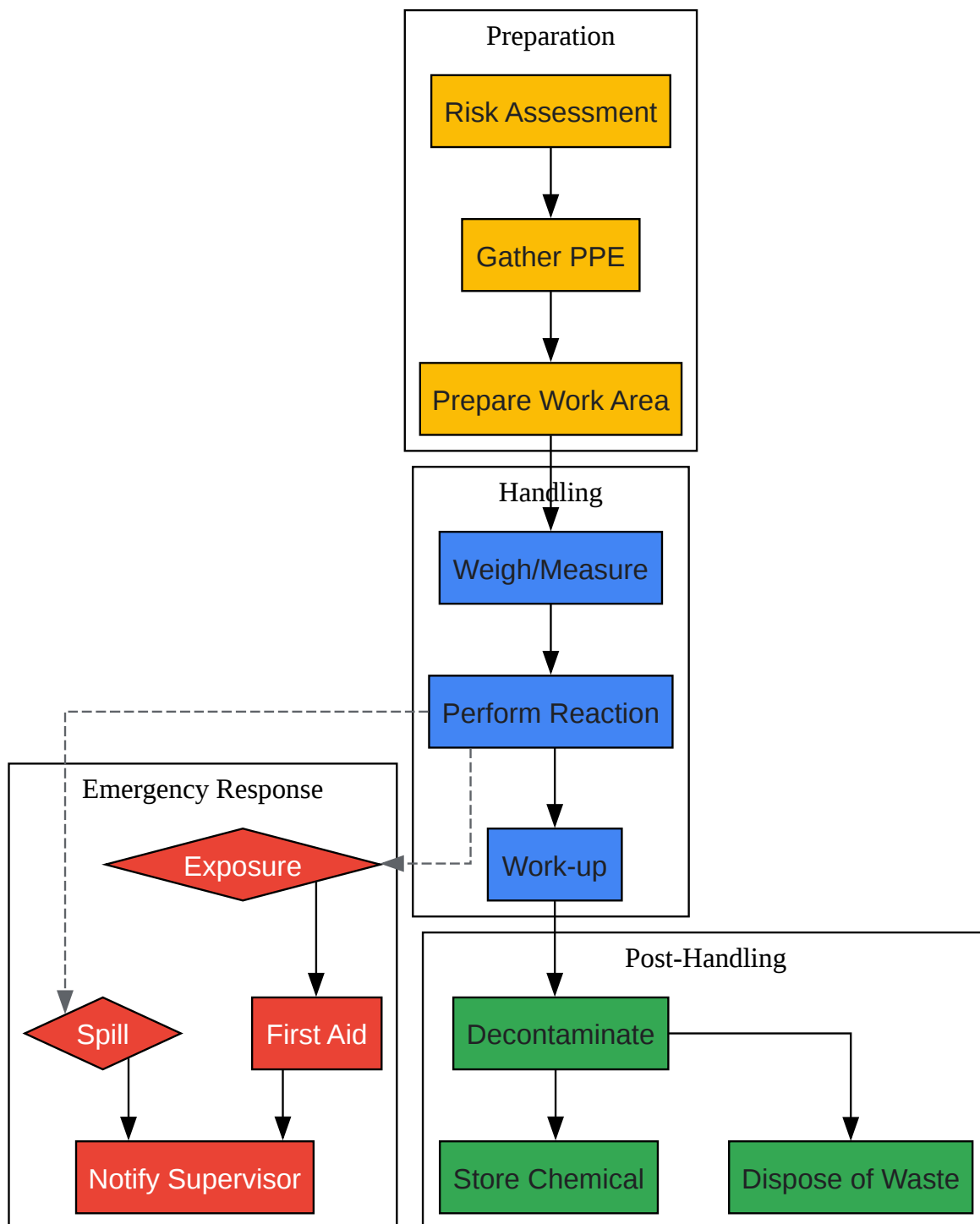
- **In Vivo (OECD 404):** A single dose of the test substance is applied to the shaved skin of an experimental animal (typically a rabbit). The application site is observed for erythema (redness) and edema (swelling) at specified intervals. The reversibility of any observed skin reactions is also assessed.
- **In Vitro (OECD 439):** This method uses a reconstructed human epidermis model. The test chemical is applied to the tissue surface, and cell viability is measured after a specific exposure and post-incubation period. A reduction in cell viability below a certain threshold indicates that the chemical is an irritant.

Eye Irritation Testing (based on OECD Guideline 405):

- **In Vivo:** A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal (typically a rabbit). The eye is examined for lesions of the cornea, iris, and conjunctiva at specified intervals. The reversibility of any observed effects is also evaluated.

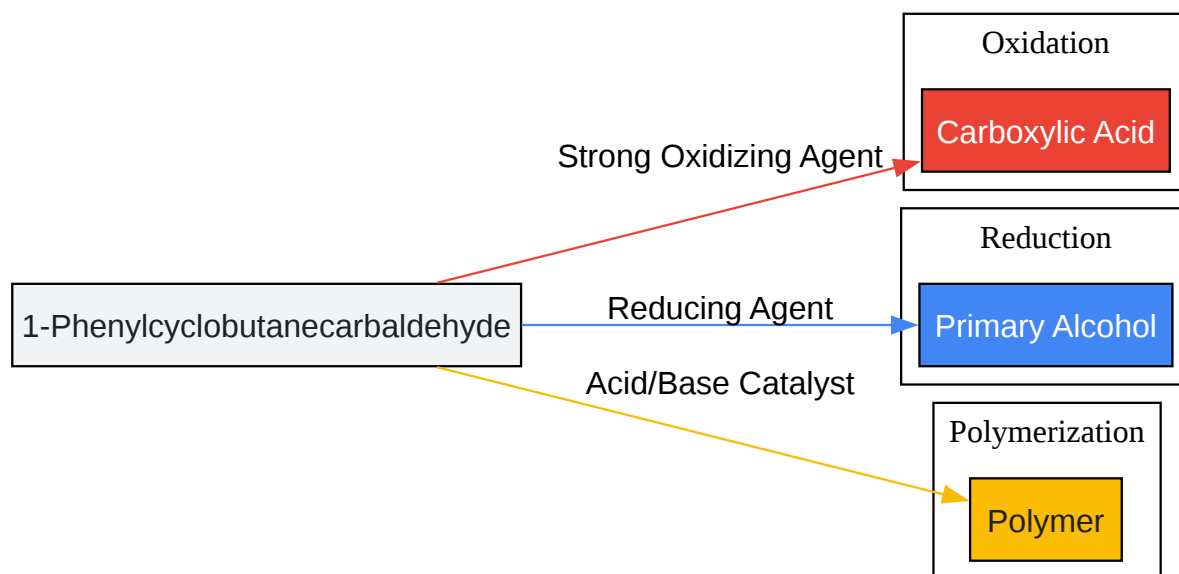
Visualizations

The following diagrams illustrate key safety workflows and potential chemical reactions.



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Caption: Safe handling workflow for **1-phenylcyclobutanecarbaldehyde**.



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Caption: Potential reactivity pathways of **1-phenylcyclobutanecarbaldehyde**.

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